

Application Notes: Purification of Proteins Post-Labeling with Propargyl-PEG5-CH₂CO₂-NHS

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Compound of Interest

Compound Name: Propargyl-PEG5-CH₂CO₂-NHS

Cat. No.: B610256

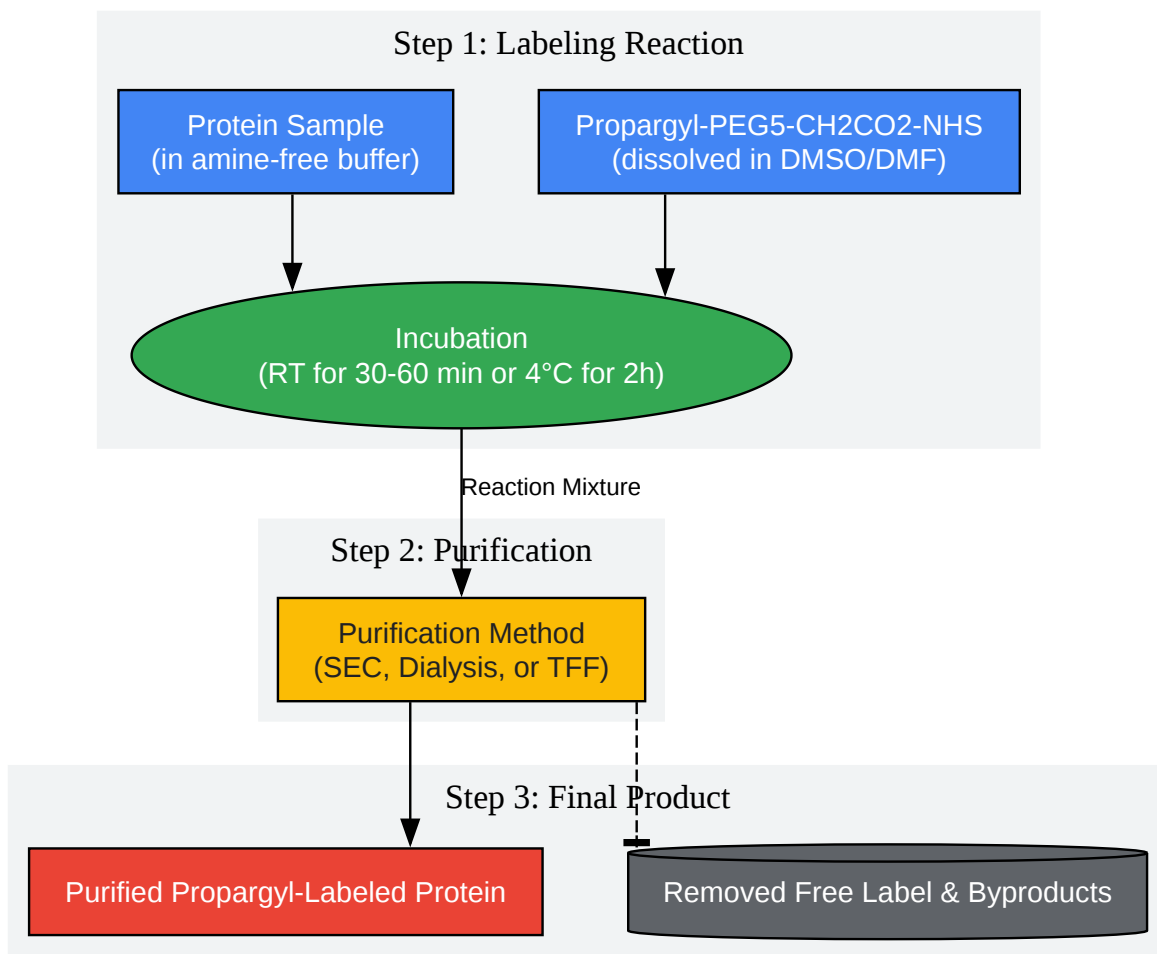
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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the effective purification of proteins after their conjugation with the amine-reactive linker, **Propargyl-PEG5-CH₂CO₂-NHS**. The primary objective of the purification process is to remove unreacted or hydrolyzed **Propargyl-PEG5-CH₂CO₂-NHS** from the labeled protein solution. This step is critical for the accuracy and reliability of downstream applications, such as copper-catalyzed (CuAAC) or strain-promoted (SPAAC) "click chemistry" reactions, where the presence of free propargyl linker would lead to competitive side reactions and interfere with subsequent analytical steps.

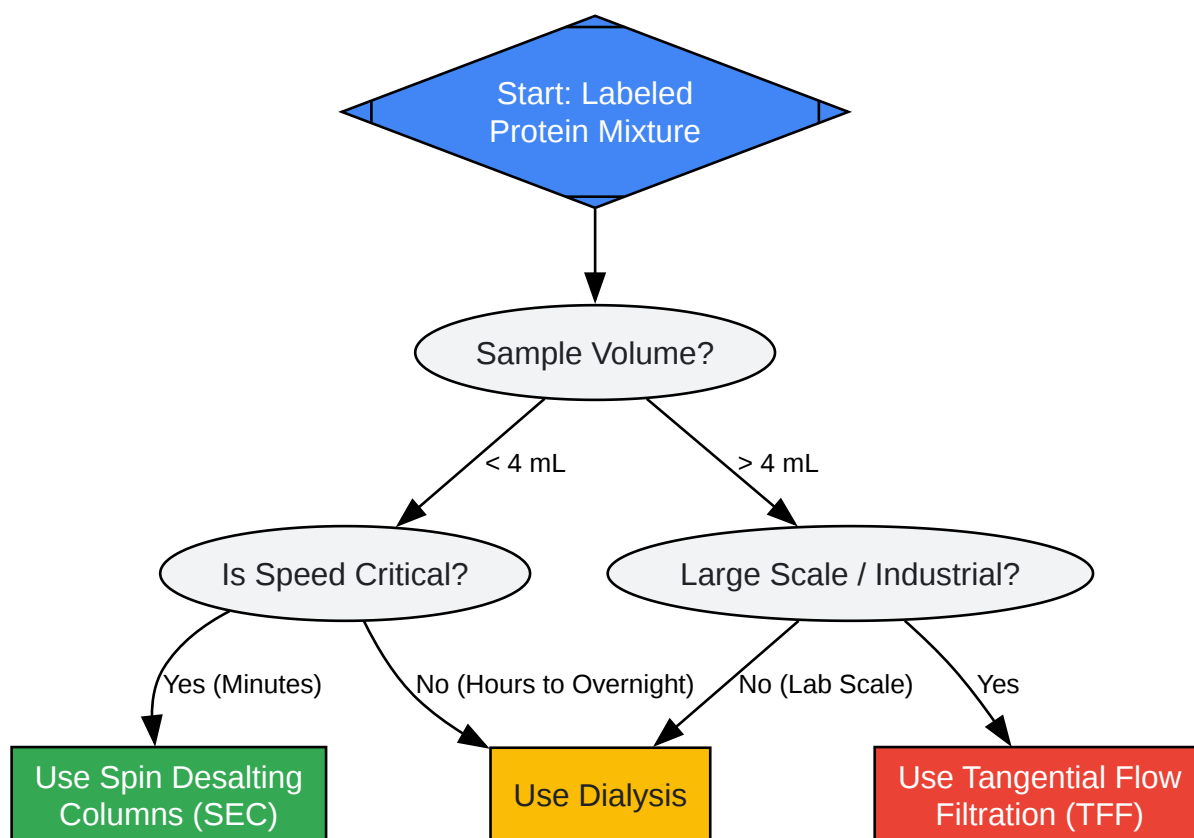
The selection of an appropriate purification method is contingent upon several factors, including the physicochemical properties of the target protein (e.g., size, stability), the sample volume, the required final purity, and the available laboratory equipment. This document outlines three prevalent and effective purification strategies: Size-Exclusion Chromatography (SEC) using spin desalting columns, Dialysis, and Tangential Flow Filtration (TFF).

Overall Experimental Workflow

The process begins with the conjugation of the protein with the **Propargyl-PEG5-CH₂CO₂-NHS** ester, which targets primary amines (N-terminus and lysine side chains). Following the labeling reaction, a purification step is employed to separate the larger, labeled protein from the smaller, unreacted NHS-ester molecules. The final output is a purified, propargyl-labeled protein ready for downstream applications.



Overall workflow for protein labeling and purification.



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